

Phosphatidylinositol 4,5-bisphosphate (PIP2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Lipid Y

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Phosphatidylinositol 4,5-bisphosphate (PIP2 or PtdIns(4,5)P2) is a low-abundance phospholipid component of cellular membranes, primarily localized to the inner leaflet of the plasma membrane.[1][2][3][4] Despite its relatively small concentration, PIP2 is a critical signaling molecule involved in a vast array of cellular processes.[5] It functions as a precursor to second messengers, a docking site for proteins, and a direct regulator of ion channels and transporters. This technical guide provides an in-depth overview of the physical and chemical properties of PIP2, its central role in cellular signaling, and detailed experimental protocols for its investigation.

Physical and Chemical Properties

PIP2 is an inositol-containing glycerophospholipid characterized by a myo-inositol headgroup phosphorylated at the 4 and 5 positions of the inositol ring. The lipid component typically consists of a glycerol backbone with two fatty acid chains. The specific fatty acid composition can vary, affecting the molecule's physical properties.

Table 1: Physical and Chemical Properties of Phosphatidylinositol 4,5-bisphosphate (PIP2)

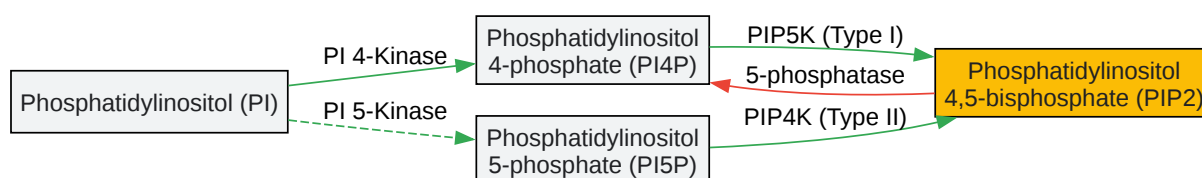
| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C45H85O19P3 | |
| | C47H80O19P3 | |
| Molecular Weight | 1023.1 g/mol (Computed) | |
| | 1042.05 g/mol | |
| | 1113.03 g/mol (for 18:0/20:4 variant) | |
| | 797.658 g/mol (for 08:0 variant) | |
| | ~1092 g/mol (from bovine brain, estimated) | |
| Solubility | Soluble in a mixture of chloroform:methanol:water (20:9:1, v/v). Also soluble in chloroform:methanol:water:1N HCl (20:10:1:1, v/v/v/v) at 10 mg/ml. Sparingly soluble in water (up to 5 mg/ml, may form a hazy solution). | |
| Storage | Store in an organic solution under an inert atmosphere (argon or nitrogen) at -20°C ± 4°C. For long-term storage, it is recommended to freeze aliquots in deoxygenated solvents. | |

Core Signaling Pathways Involving PIP2

PIP2 is a central hub in cellular signal transduction. Its metabolism is tightly regulated by a suite of kinases and phosphatases that control its synthesis and degradation, thereby modulating downstream signaling events.

PIP2 Synthesis and Turnover

PIP2 is synthesized through the phosphorylation of phosphatidylinositol 4-phosphate (PI4P) by type I phosphatidylinositol-4-phosphate 5-kinases (PIP5K). An alternative pathway involves the phosphorylation of phosphatidylinositol 5-phosphate (PI5P) by type II phosphatidylinositol-5-phosphate 4-kinases (PIP4K). The levels of PIP2 are dynamically controlled by these kinases and by phosphatases that dephosphorylate it.

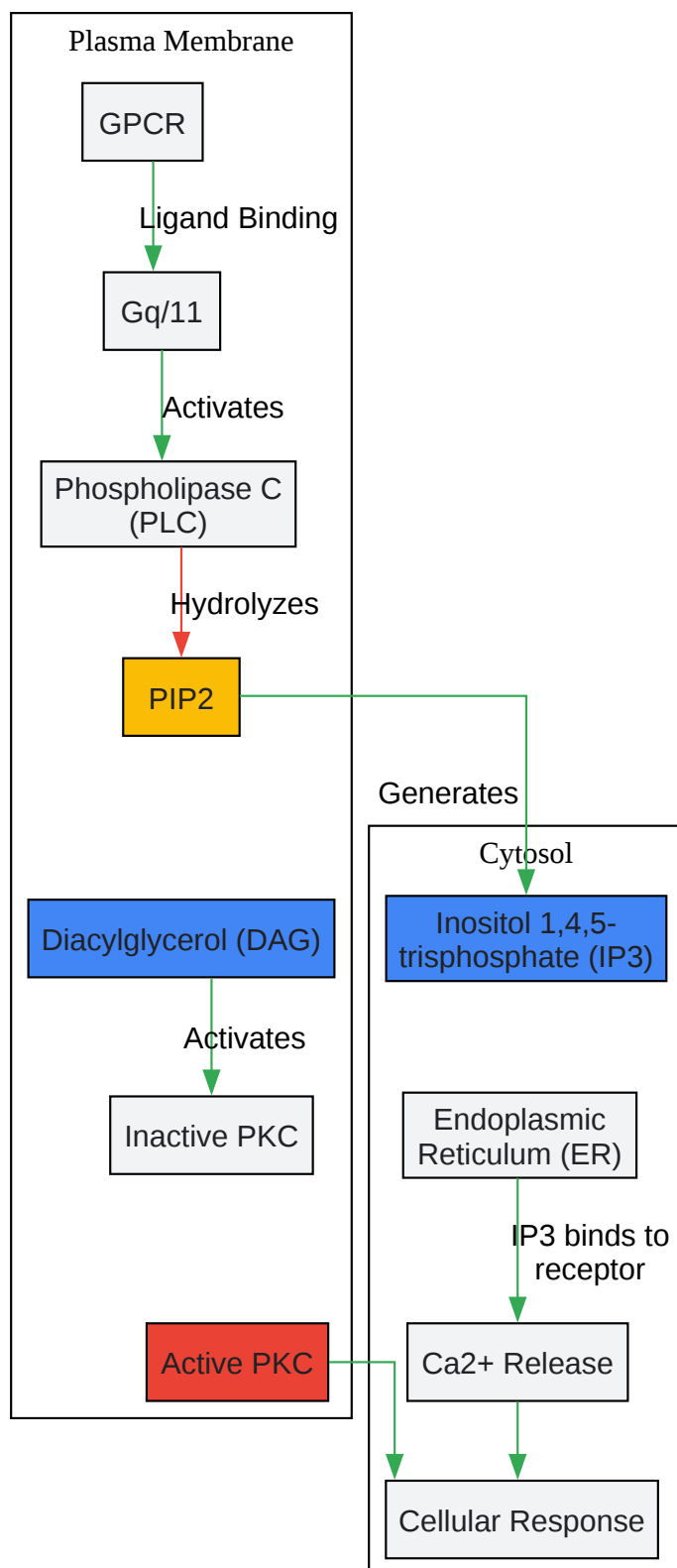


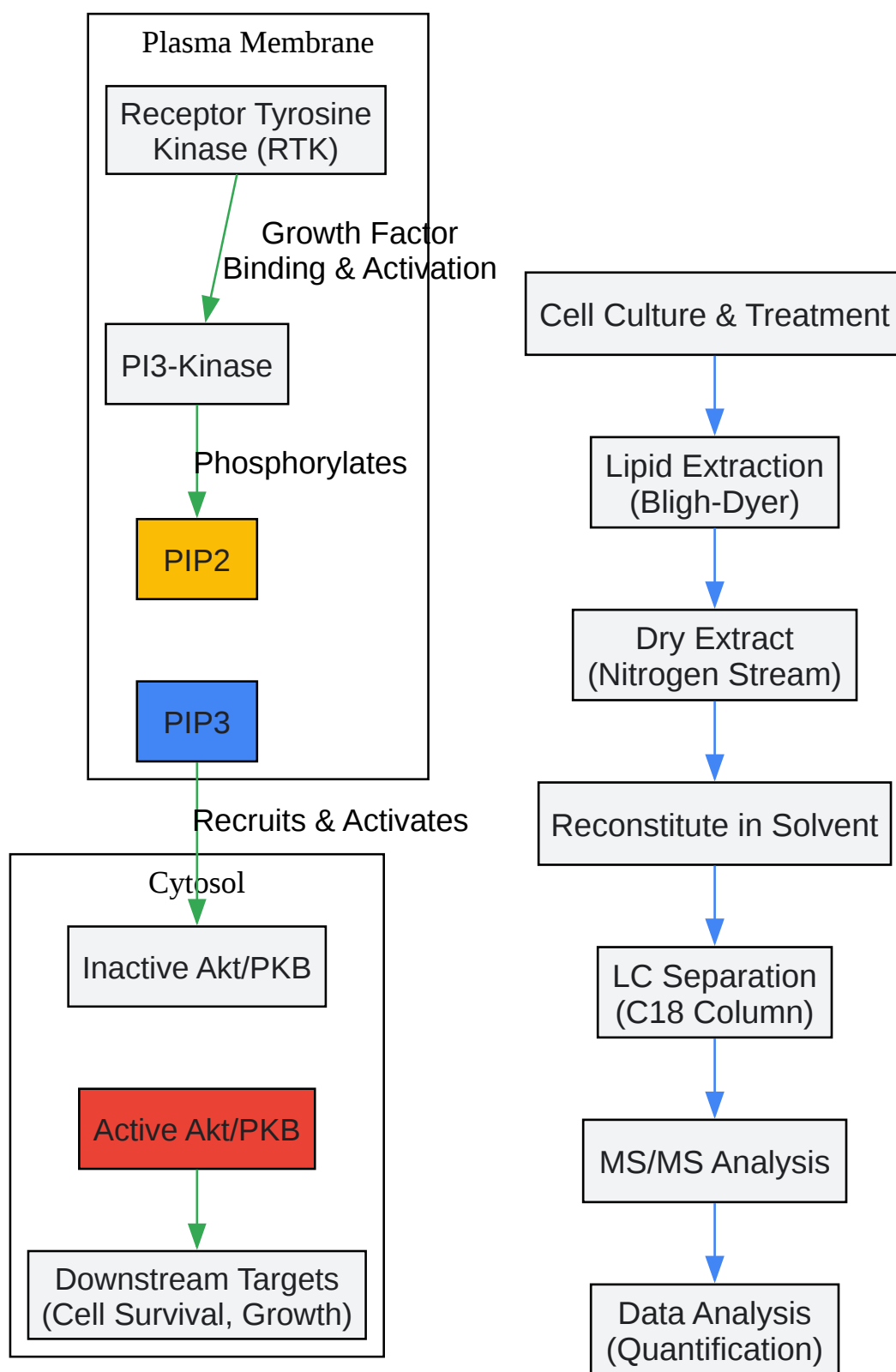
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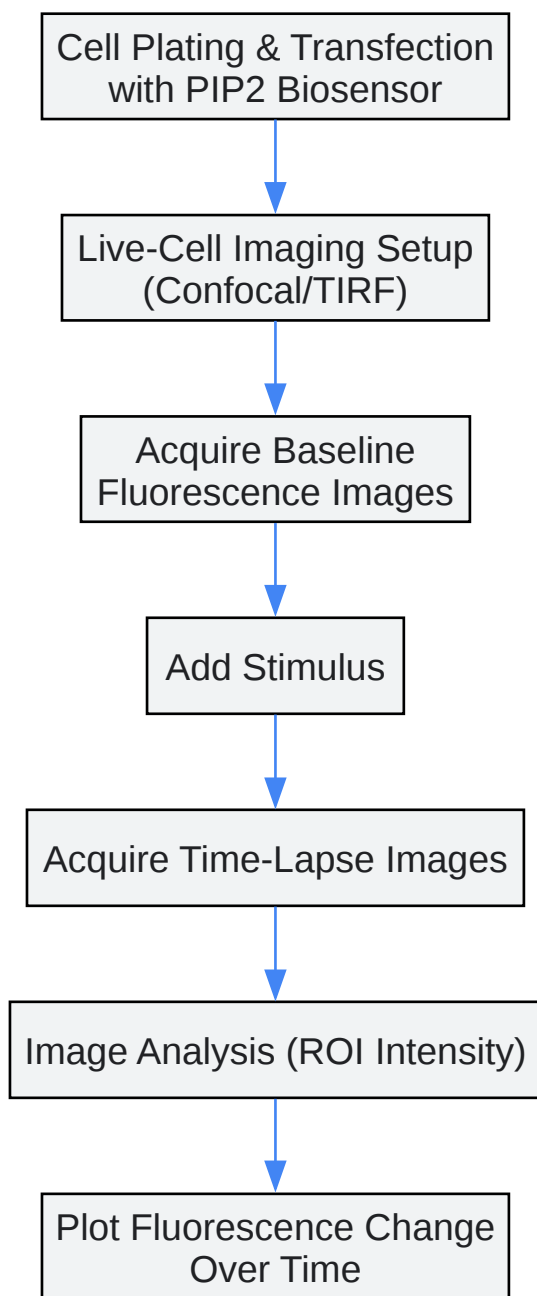
Caption: Simplified workflow of PIP2 synthesis and turnover.

The Phospholipase C (PLC) Pathway

A canonical signaling pathway involving PIP2 is its hydrolysis by phospholipase C (PLC), an enzyme activated by G protein-coupled receptors (GPCRs) and receptor tyrosine kinases. This cleavage generates two crucial second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses into the cytoplasm to trigger the release of calcium from intracellular stores, while DAG remains in the membrane to activate protein kinase C (PKC).







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